

# Proper Disposal of Ferrous Picrate: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: *Ferrous picrate*

Cat. No.: *B1611519*

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IMMEDIATE SAFETY ALERT: Dry picric acid and its salts, including **ferrous picrate**, are highly sensitive to heat, shock, and friction, posing a significant explosion hazard.<sup>[1][2][3][4][5]</sup> If you encounter a container of what appears to be dry **ferrous picrate** or picric acid, DO NOT touch or move it.<sup>[3][4][5][6]</sup> Immediately contact your institution's Environmental Health and Safety (EH&S) department or equivalent safety office for emergency stabilization and disposal.<sup>[1][3][4][5]</sup>

This document provides essential safety and logistical information for the proper disposal of **ferrous picrate**, a compound that presents considerable hazards. As a metal salt of picric acid, **ferrous picrate** is potentially more sensitive to detonation than picric acid alone.<sup>[1][2][6][7][8][9][10]</sup> The following procedures are designed to guide researchers, scientists, and drug development professionals in managing **ferrous picrate** waste safely and effectively.

## Core Hazards and Safety Summary

**Ferrous picrate** shares and amplifies the hazards associated with picric acid. The primary risk is the potential for explosion, especially when the material is dry.<sup>[1][2][3][4][5]</sup> It is crucial to ensure that **ferrous picrate**, particularly in solid form, remains wetted with at least 30% water to mitigate this risk.<sup>[1][2][4][5][7]</sup>

Hazard Category	Description	Control Measures
Explosive Hazard	Highly sensitive to shock, friction, and heat, especially when dry.[1][2][3][4][5][6] Can form highly sensitive picrate salts with metals.[1][2][6][7][8][9][10]	Crucially, always keep wet with a minimum of 30% water.[1][2][4][5][7] Do not use metal spatulas or store in containers with metal caps.[1][3][4][5][9][10][11] Avoid heat, flame, and ignition sources.[7] Dispose of stock that is more than two years old.[1][12]
Health Hazards	Toxic if swallowed, inhaled, or absorbed through the skin.[1][2][6][8] Can cause skin and eye irritation, allergic reactions, and potential damage to kidneys and red blood cells at high doses.[1][2][6][8]	Use in a designated chemical fume hood.[8][13] Wear appropriate Personal Protective Equipment (PPE), including nitrile or neoprene gloves, safety goggles, and a lab coat.[8]
Reactivity	Reacts with a wide variety of chemicals, including metals (iron, copper, lead, zinc), bases, ammonia, and concrete to form even more sensitive explosive salts.[2][6][7][8][9][10][12]	Store away from incompatible materials.[7][8] Do not dispose of down the drain, as it can react with metal plumbing to form explosive picrates.[12][13]

## Experimental Protocol: Step-by-Step Disposal Procedure for Wetted Ferrous Picrate

This protocol applies only to **ferrous picrate** that is known to be adequately wetted. If the condition of the material is unknown or appears dry, do not proceed and contact your safety office immediately.[1][3][4][5][6]

Materials:

- Appropriate PPE: Safety goggles, lab coat, and chemical-resistant gloves (nitrile or neoprene recommended).[8]
- Non-metallic (plastic or glass) containers for waste collection.[1][12][13]
- Plastic scoops or spatulas.
- Deionized water.
- Hazardous waste labels.
- Absorbent pads (for spill cleanup).[1][12]

#### Procedure:

- Preparation and Precaution:
  - Ensure you are working in a well-ventilated chemical fume hood.[8][13]
  - Have a copy of the Safety Data Sheet (SDS) for picric acid and any available information on **ferrous picrate**.
  - Inform a colleague that you are handling this hazardous material. Never work alone.[13]
  - Prepare a designated hazardous waste container. This should be a clearly labeled, non-metallic (glass or plastic) container with a screw-top lid.[1][12][13]
- Transfer of **Ferrous Picrate** Waste:
  - If dealing with a solution, carefully pour the **ferrous picrate** solution into the designated hazardous waste container.
  - If handling solid **ferrous picrate**, ensure it is visibly wet. If necessary, add a small amount of deionized water to form a slurry.[1]
  - Using a plastic spatula, carefully transfer the wetted solid into the hazardous waste container.[3][4][5]

- Add excess water to the waste container to ensure the material remains fully submerged and wetted.<sup>[7][12][13]</sup>
- Decontamination of Emptied Containers and Tools:
  - Rinse the original container and any tools used with a small amount of water.
  - Add this rinse water to the hazardous waste container.
  - Wipe down any contaminated surfaces with a wet cloth or paper towel.<sup>[1][11]</sup> These cleaning materials must also be treated as hazardous waste.<sup>[10][11][12]</sup> Place them in a sealed plastic bag with added water and then into the solid hazardous waste container.<sup>[12]</sup>
- Waste Labeling and Storage:
  - Securely close the hazardous waste container.
  - Wipe the exterior of the container with a damp cloth to remove any potential residue.
  - Affix a hazardous waste label to the container, clearly identifying the contents as "Hazardous Waste: **Ferrous Picrate** in Water".
  - Store the waste container in a designated, cool, and well-ventilated secondary containment area away from incompatible materials pending pickup.
- Arranging for Disposal:
  - Contact your institution's EH&S department to arrange for the pickup and disposal of the hazardous waste.<sup>[1][13]</sup> Follow all institutional and local regulations for hazardous waste disposal.

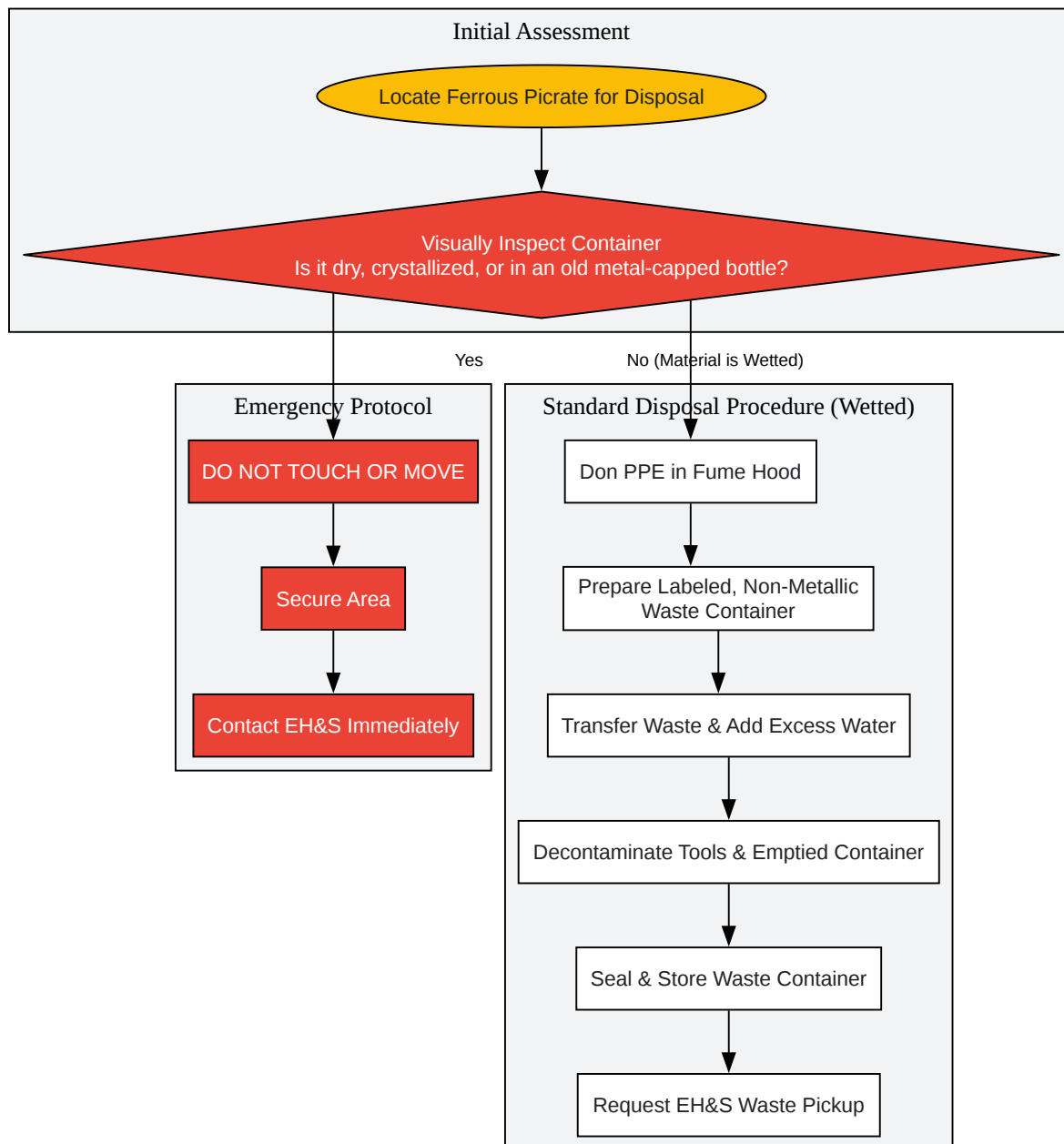
## Spill Response

- Small Spills (<30 ml) inside a fume hood:
  - Alert others in the immediate area.
  - If the spilled material is a powder, gently mist it with water to prevent dust formation.<sup>[1]</sup>

- Use wet absorbent pads or paper towels to clean up the spill.[1][12] Do not sweep dry material.[12]
- Place all cleanup materials into a sealed plastic bag with excess water.[12]
- Dispose of the bag as hazardous waste.[12]
- Wipe the spill area again with soap and water.[1][11]
- Large Spills or Spills Outside a Fume Hood:
  - Evacuate the area immediately.[12][13]
  - Alert your supervisor and contact your institution's emergency number or EH&S department.[11][12][13]
  - Restrict access to the area.[6][11]

## Visual Workflow for Ferrous Picrate Disposal

The following diagram outlines the decision-making process and procedural flow for the safe disposal of **ferrous picrate**.



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Caption: Logical workflow for the safe disposal of **ferrous picrate**.

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